

Introduction: Defining a Potent Flavor Compound

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Compound of Interest

Compound Name: *Furfuryl propyl disulfide*

CAS No.: 252736-36-0

Cat. No.: B1339463

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Furfuryl propyl disulfide is a sulfur-containing organic compound and a furan derivative that plays a significant role in the flavor and fragrance industry. While not found in nature, its unique organoleptic properties make it a valuable synthetic flavoring substance.^[1] It imparts a complex aroma profile described as sulfidic, alliaceous, roasted, and even meaty, making it a key component in creating savory flavor systems for a variety of food products.^{[1][2]}

This guide provides a comprehensive overview of **furfuryl propyl disulfide**, focusing on its nomenclature and synonyms to ensure precise identification in research and development. We will delve into its physicochemical properties, applications, and the analytical methodologies for its characterization, providing a critical resource for professionals working with complex chemical compounds.

Part 1: Chemical Identity and Nomenclature

Accurate identification of chemical compounds is paramount in scientific research and industrial applications to ensure reproducibility and safety. **Furfuryl propyl disulfide** is known by several names, which can lead to ambiguity. This section clarifies its identity through its various synonyms, unique identifiers, and chemical structure.

The systematic name for this compound, according to the International Union of Pure and Applied Chemistry (IUPAC), is 2-[(propyldisulfanyl)methyl]furan.[3] This name precisely describes the molecular structure: a furan ring substituted at the 2-position with a methyl group, which is in turn linked to a propyl disulfide chain.

Visualizing the Molecular Structure

The following diagram illustrates the chemical structure of **furfuryl propyl disulfide**, corresponding to the molecular formula $C_8H_{12}OS_2$. [2][4][5]

Caption: Chemical structure of 2-[(propyldisulfanyl)methyl]furan.

Synonyms and Identifiers

To facilitate unambiguous identification and literature searches, **furfuryl propyl disulfide** is cataloged under various names and registry numbers. The following table consolidates this information.

| Identifier Type | Identifier | Source |
|----------------------------------|-----------------------------------|--------------|
| IUPAC Name | 2-[(propyldisulfanyl)methyl]furan | [3] |
| Common Synonyms | Propyl furfuryl disulfide | [1][3][6] |
| Furfuryl propyl disulphide | [1][5][7] | |
| 2-[(Propyldithio)methyl]furan | [2][5][8] | |
| Furan, 2-[(propyldithio)methyl]- | [2][6][7][8] | |
| 2-(propyldisulfanylmethyl)furan | [4][7] | |
| Furyl propyl disulfide | [7] | |
| CAS Number | 252736-36-0 | [2][4][5][6] |
| FEMA Number | 3979 | [1][3][6][7] |
| JECFA Number | 1079 | [3][7] |
| FDA UNII | HVD52TXC64 | [3][6] |

It is crucial to distinguish **furfuryl propyl disulfide** from structurally similar compounds such as propyl 2-methyl-3-furyl disulfide (CAS 61197-09-9)[9][10] or the related sulfide, furfuryl propyl sulfide, which lacks one sulfur atom.[11] Such distinctions are vital in both synthesis and application, as minor structural changes can significantly alter chemical and sensory properties.

Part 2: Physicochemical Properties

The physical and chemical properties of **furfuryl propyl disulfide** dictate its behavior in various matrices, its stability under different conditions, and the methods required for its analysis.

| Property | Value | Source |
|------------------------|---|--------------|
| Molecular Formula | C ₈ H ₁₂ OS ₂ | [2][4] |
| Molecular Weight | 188.31 g/mol | [2][5][7] |
| Appearance | Colorless clear liquid | [3][4][7] |
| Odor Profile | Sulfidic, alliaceous, garlic | [2][4][7] |
| Boiling Point | 121-123 °C at 18 mmHg | [1][2][4][5] |
| 253-254 °C at 760 mmHg | [1][7] | |
| Density | 1.103 - 1.113 g/cm ³ at 20 °C | [1][2][3][4] |
| Refractive Index | 1.539 - 1.547 at 20 °C | [1][3][4][7] |
| Solubility | Insoluble in water; soluble in alcohol and organic solvents | [3][7] |
| Flash Point | ~109 °C (228 °F) | [1][5][7] |
| logP (o/w) | 3.77 (estimated) | [4][7] |

These properties, particularly its high boiling point and low water solubility, are characteristic of a medium-weight, nonpolar organic molecule. Its volatility, while not extreme, is sufficient for it to function as an effective aroma compound. The high refractive index is typical for sulfur-containing compounds.

Part 3: Applications in Research and Industry

The primary application of **furfuryl propyl disulfide** is as a flavoring agent in the food industry. [3] Its potent, savory aroma profile is used to build or enhance notes of cooked meat, roasted coffee, onion, and garlic. [2] The Flavor and Extract Manufacturers Association (FEMA) has designated it as a GRAS (Generally Recognized as Safe) substance (FEMA number 3979), with established usage levels in various food categories such as baked goods, beverages, meat products, and soups. [1][3]

Beyond its direct application, **furfuryl propyl disulfide** is a derivative of furfural, a key bio-renewable chemical produced from lignocellulosic biomass. [12] Furfural and its derivatives have extensive applications in the pharmaceutical, agrochemical, and plastics industries, serving as precursors for solvents, resins, and other specialty chemicals. [12][13] While **furfuryl propyl disulfide** itself is primarily used for flavor, its chemical lineage connects it to a broad and important class of sustainable chemical feedstocks.

Part 4: Analytical Workflow for Identification and Quality Control

Ensuring the purity and confirming the identity of a flavoring agent like **furfuryl propyl disulfide** is critical for quality control and regulatory compliance. The industry-standard method for analyzing volatile and semi-volatile organic compounds is Gas Chromatography-Mass Spectrometry (GC-MS).

Causality of Method Selection: GC-MS is the ideal technique due to its ability to separate volatile compounds in a complex mixture (the GC component) and provide high-confidence identification based on the mass-to-charge ratio of the compound and its fragmentation pattern (the MS component). This dual capability allows for both quantification and unambiguous identification.

Standard GC-MS Protocol for Furfuryl Propyl Disulfide

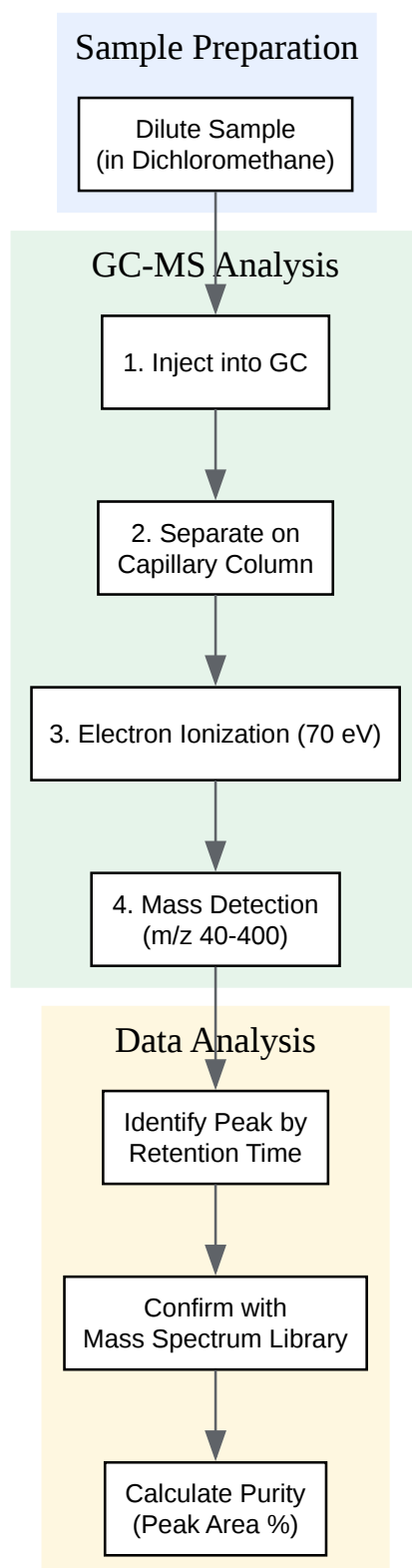
- Sample Preparation:
 - Accurately prepare a dilute solution of the **furfuryl propyl disulfide** sample in a high-purity solvent (e.g., dichloromethane or ethanol) to a concentration of approximately 10-

100 µg/mL. The choice of solvent is critical to ensure solubility and compatibility with the GC system.

- Gas Chromatography (GC) Separation:
 - Injection: Inject 1 µL of the prepared sample into the GC inlet, typically set to a temperature of 250 °C to ensure rapid volatilization without thermal degradation. A split injection mode (e.g., 50:1 split ratio) is often used to prevent column overloading.
 - Column: Utilize a nonpolar or medium-polarity capillary column (e.g., a 30m x 0.25mm DB-5ms or equivalent) for effective separation of analytes based on boiling point and polarity.
 - Oven Program: Employ a temperature gradient to achieve optimal separation. A typical program would be:
 - Initial temperature: 50 °C, hold for 2 minutes.
 - Ramp: Increase temperature at 10 °C/minute to 280 °C.
 - Final hold: Hold at 280 °C for 5 minutes to elute all components.
 - Carrier Gas: Use high-purity helium at a constant flow rate (e.g., 1.0 mL/min).
- Mass Spectrometry (MS) Detection:
 - Ionization: Use standard Electron Ionization (EI) at 70 eV. This energy level is standardized across libraries, allowing for spectral matching.
 - Mass Analyzer: Scan a mass range from m/z 40 to 400. This range will capture the molecular ion (M^+ at m/z 188) and key fragment ions.
 - Data Acquisition: Collect data in full scan mode to obtain a complete mass spectrum for each eluting peak.
- Data Analysis:
 - Identify the peak corresponding to **furfuryl propyl disulfide** based on its retention time.

- Confirm identity by comparing the acquired mass spectrum with a reference spectrum from a trusted library (e.g., NIST, Wiley). Key expected fragments would arise from the cleavage of the disulfide bond and fragmentation of the furan ring and propyl chain.
- Assess purity by calculating the peak area percentage of the target compound relative to all other detected peaks.

Analytical Workflow Diagram



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Caption: A typical workflow for the GC-MS analysis of **furfuryl propyl disulfide**.

Conclusion

Furfuryl propyl disulfide is a chemically distinct entity with a specific set of synonyms, identifiers, and properties that are crucial for its correct application in the flavor industry and scientific research. Its IUPAC name, 2-[(propyldisulfanyl)methyl]furan, and CAS number, 252736-36-0, serve as the most reliable identifiers. Understanding its physicochemical characteristics is essential for its handling and formulation, while standardized analytical methods like GC-MS ensure its quality and purity. This guide provides a foundational reference for professionals, promoting clarity and precision in the use of this potent savory compound.

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